

Application Notes and Protocols for the Use of SB 202474

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Compound of Interest

Compound Name: sb 202474

Cat. No.: B1681492

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Introduction

SB 202474 is a pyridinyl imidazole compound widely utilized in cell signaling research. Structurally analogous to the potent p38 MAPK inhibitors SB 203580 and SB 202190, **SB 202474** serves as a crucial negative control in experiments investigating the p38 MAPK signaling pathway. Its primary application is to help researchers confirm that the observed biological effects of p38 MAPK inhibitors are indeed due to the specific inhibition of the p38 MAPK pathway and not a result of off-target effects of the chemical scaffold.

Recent studies have revealed that while **SB 202474** does not inhibit p38 MAPK, it is not biologically inert and can exert off-target effects, notably on the Wnt/ β -catenin signaling pathway, leading to the suppression of melanogenesis.^[1] This discovery underscores the importance of understanding the complete activity profile of a negative control compound to ensure accurate interpretation of experimental results.

These application notes provide a comprehensive guide to the appropriate use of **SB 202474** as a negative control, detail its known off-target effects, and offer protocols for its experimental application.

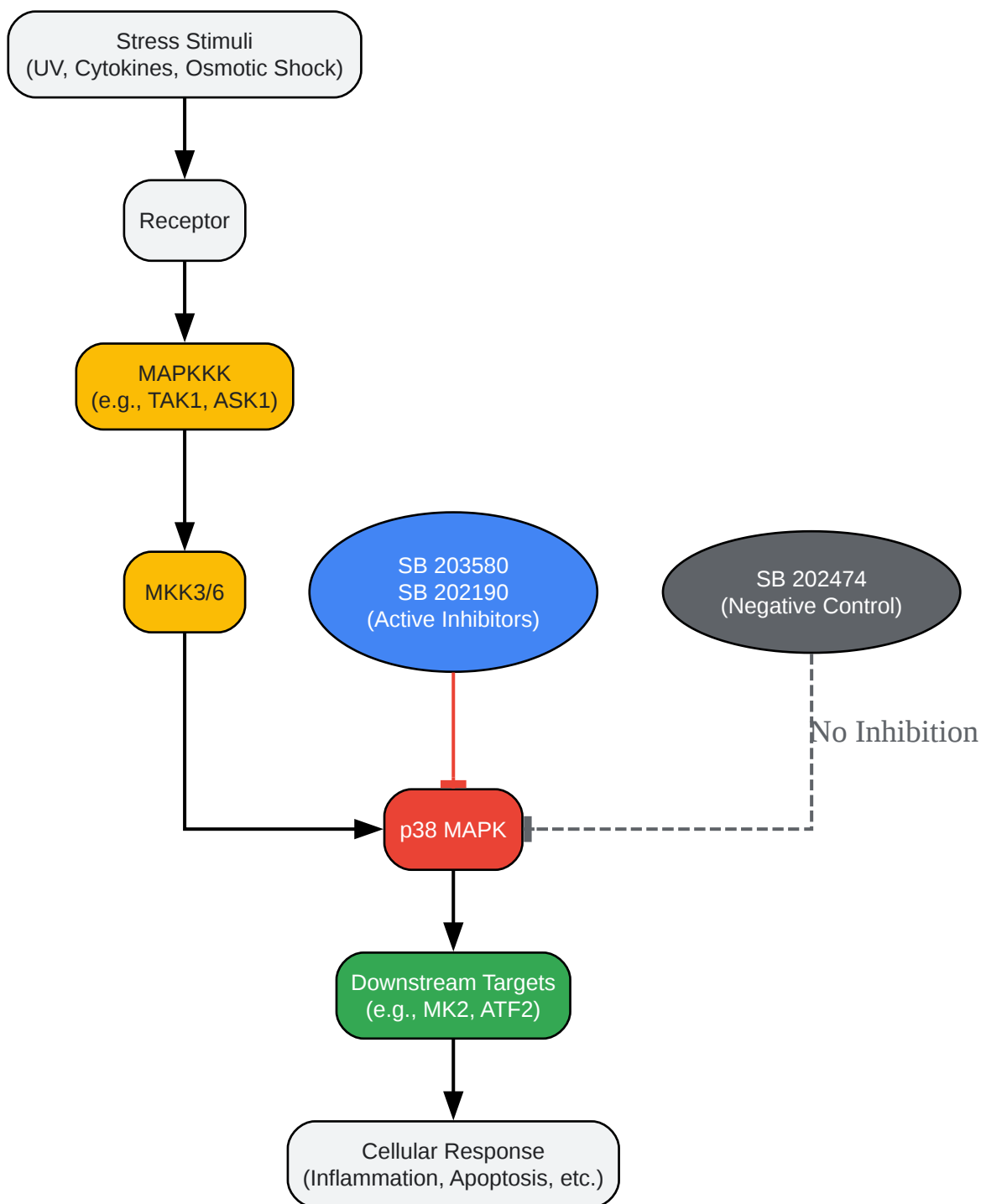
Data Presentation

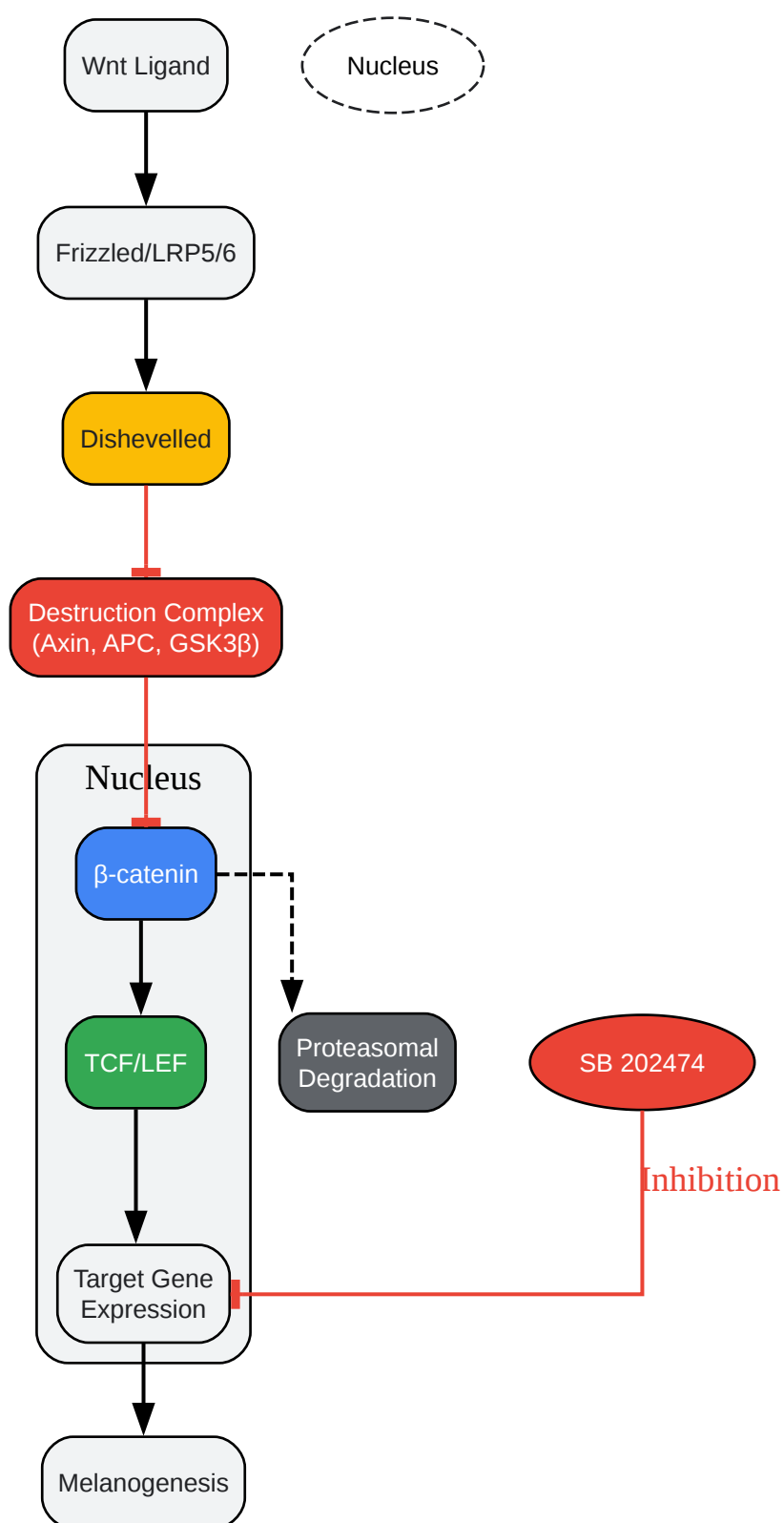
The following table summarizes the known biological activities and relevant concentration ranges for **SB 202474**. It is important to note that **SB 202474** is designed to be inactive against its primary intended target, p38 MAPK. The data presented here focuses on its characterized off-target effects.

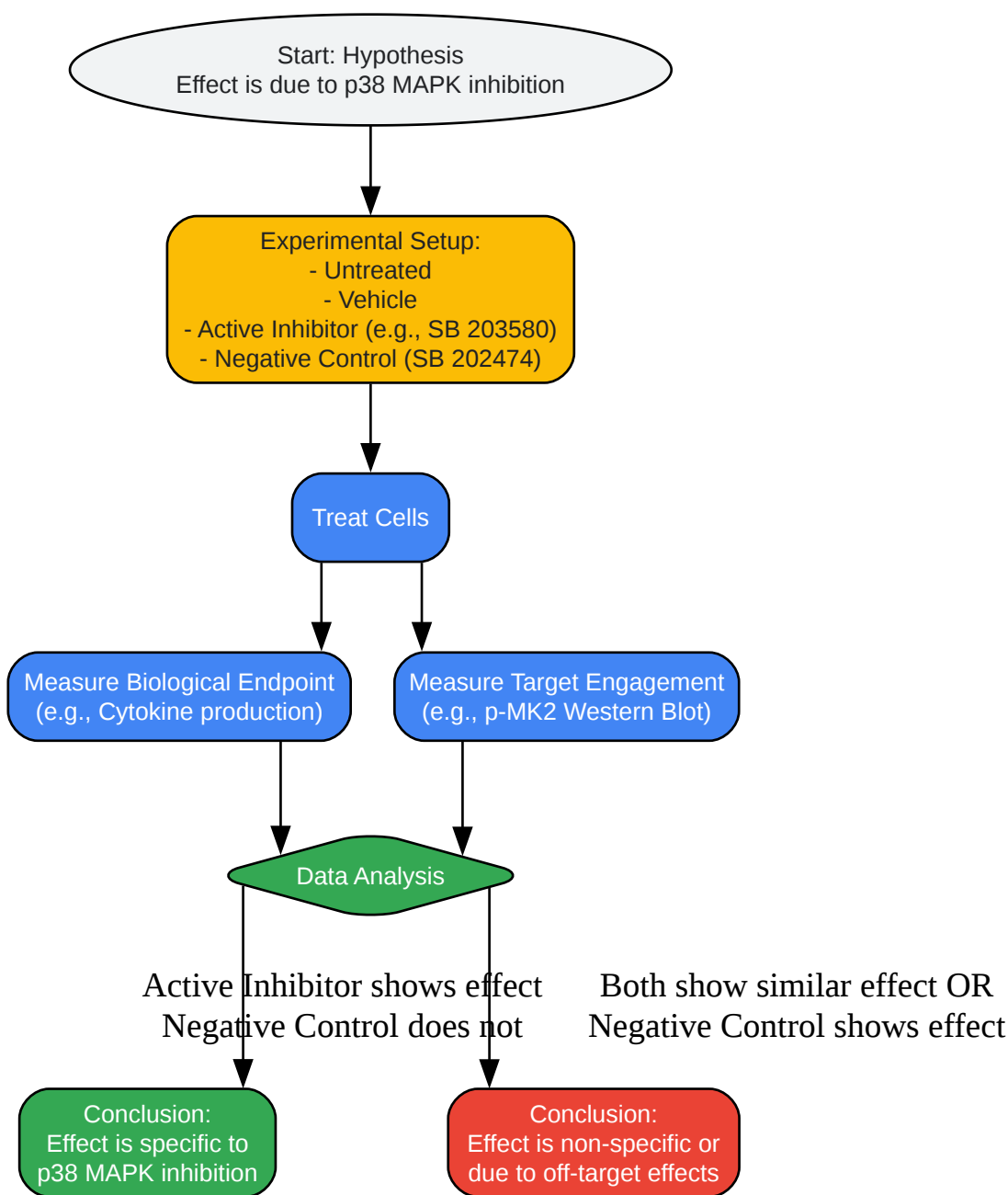
Compound	Target Pathway	Effect	Cell Line	Concentration Range	Reference
SB 202474	p38 MAPK	No inhibition	Various	Not Applicable	[1]
SB 202474	Wnt/ β -catenin	Inhibition of signaling	B16-F0 melanoma	1–20 μ M	[1]
SB 202474	Melanogenesis	Suppression	B16-F0 melanoma	1–20 μ M	[1]

Signaling Pathway Diagrams

To provide a clear context for the action of **SB 202474** and its active analogs, the following diagrams illustrate the p38 MAPK and Wnt/ β -catenin signaling pathways.







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References

- 1. Inhibition of Melanogenesis by the Pyridinyl Imidazole Class of Compounds: Possible Involvement of the Wnt/ β -Catenin Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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